

Gisadenafil Besylate: Key Data for Experiment Planning

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Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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The table below summarizes essential physicochemical and biological activity data for **Gisadenafil besylate** to help you design your experiments.

Property	Specification
Catalog Alternative Names	UK 369003-26, UK 369003 [1] [2]
Biological Activity	Potent, orally bioactive Phosphodiesterase 5 (PDE5) inhibitor [1] [2] [3].
PDE5 IC ₅₀	3.6 nM [1] (also reported as 1.23 nM [2] [3]).
Selectivity	>100-fold selectivity for PDE5 over PDE6 [2] [3]. ~2500-fold selectivity over PDE1A (IC ₅₀ = 9.1 μM) [1].
Molecular Weight	677.79 g/mol [1] [2] [3]
Purity	≥98% [1] [2] [3]
Molecular Formula	C ₂₉ H ₃₉ N ₇ O ₈ S ₂ [1]

Solubility & Stock Solution Preparation

For planning your dilutions, here are the solubility characteristics and common stock preparation methods.

Aspect	Details
Solubility	Soluble to 10 mM in water and to 100 mM in DMSO [2] [3].
Common Stock Concentration	Often prepared as a 10-100 mg/mL solution in DMSO [1].
Storage	Desiccate at room temperature (RT) [2] [3]. For long-term storage, powder should be kept at -20°C; prepared stock solutions at -80°C [1].

Standard Protocol for 10 mM Aqueous Stock Solution

This method is suitable for creating a primary stock solution that can be further diluted for *in vitro* assays.

- **Calculate Mass:** To prepare 1 mL of a 10 mM aqueous stock solution, calculate the required mass: $(10 \text{ mmol/L}) \times (677.79 \text{ g/mol}) \times (0.001 \text{ L}) = \mathbf{6.78 \text{ mg}}$.
- **Weigh Compound:** Accurately weigh 6.78 mg of **Gisadenafil besylate** powder.
- **Dissolve:** Transfer the powder to a volumetric flask and add 1 mL of deionized water. Vortex or sonicate until the powder is fully dissolved, resulting in a clear 10 mM stock solution.
- **Aliquot and Store:** Aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -80°C for long-term stability.

Protocol for 100 mM DMSO Stock Solution

For experiments requiring a higher concentration stock, follow this procedure.

- **Calculate Mass:** To prepare 1 mL of a 100 mM DMSO stock, the required mass is $(100 \text{ mmol/L}) \times (677.79 \text{ g/mol}) \times (0.001 \text{ L}) = \mathbf{67.78 \text{ mg}}$.
- **Weigh and Dissolve:** Accurately weigh 67.78 mg of powder and dissolve in 1 mL of anhydrous DMSO.
- **Aliquot and Store:** Aliquot and store at -80°C. Using anhydrous DMSO is critical to prevent hydrolysis and maintain compound stability.

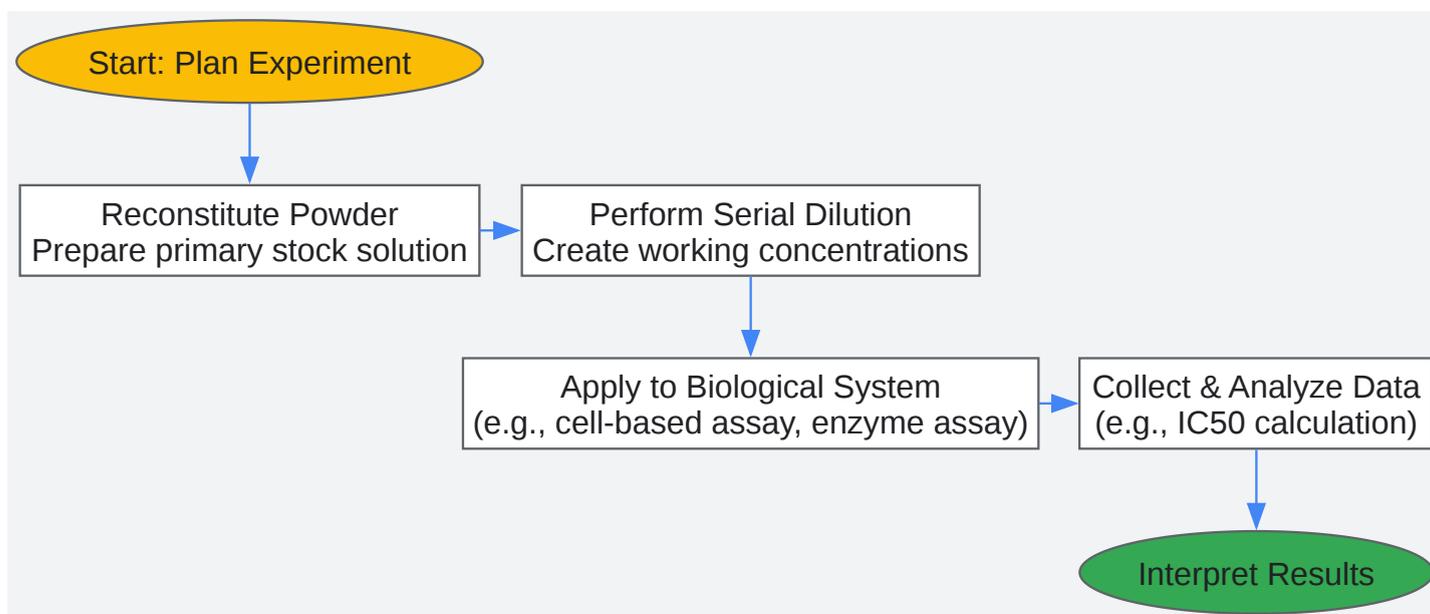
Troubleshooting Common Issues

Here are solutions to some frequently encountered problems in the lab.

- **Problem: Precipitate forms in final working solution.**
 - **Solution:** The working concentration may be exceeding the compound's solubility in your assay buffer. Filter the solution using a compatible syringe filter (e.g., 0.22 μm) before use. Alternatively, reduce the final concentration of the compound or increase the percentage of the stock solvent (e.g., DMSO) in your assay, ensuring it does not exceed levels toxic to your biological system (typically <0.1-1%).
- **Problem: Inconsistent biological activity between experiments.**
 - **Solution:** Inconsistent results can stem from stock solution degradation. Adhere strictly to storage conditions, keep the powder and solutions protected from light and moisture, and avoid repeated freeze-thaw cycles of stock solutions by using small, single-use aliquots. Ensure all liquid handling steps are accurate.
- **Problem: Compound seems inactive.**
 - **Solution:** First, verify the calculations for your serial dilutions. A common error is incorrect dilution factors. Visually inspect the stock solution for any crystals or precipitate, and confirm that the experimental system (e.g., enzyme activity) is functioning correctly with a known control compound.

Experimental Design & Workflow

The following diagram illustrates a logical workflow for planning and conducting experiments with **Gisadenafil besylate**, from stock preparation to data analysis.



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Frequently Asked Questions (FAQs)

Q1: What is the typical IC₅₀ value I should use for calculating my initial working concentrations?

While values of 1.23 nM [2] [3] and 3.6 nM [1] have been reported, it is good practice to test a range of concentrations (e.g., from 0.1 nM to 10 μM) in your specific assay system to establish a dose-response curve and determine the exact IC₅₀ in your hands.

Q2: Can **Gisadenafil besylate be used for in vivo studies?** Yes, it is orally bioavailable [1] [2]. One referenced study administered it intraperitoneally at 2 mg/kg to male Tat-transgenic mice [1]. You will need to formulate it appropriately for your chosen route of administration, using vehicles like saline with co-solvents [1].

Q3: Are there any special licensing considerations for this compound? Yes, please be aware that **Gisadenafil besylate** is sold for research purposes under an agreement from Pfizer Inc. [2] [3]. Ensure your use complies with the terms of this research license.

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References

1. [Gisadenafil besylate \(UK 369003-26\) | Phosphodiesterase\(PDE\) \[invivochem.com\]](#)
2. [Gisadenafil besylate | Phosphodiesterase Inhibitors: R&D Systems \[rndsystems.com\]](#)
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